

Application Notes and Protocols for Intraperitoneal Hypnorm Injection in Rats

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Compound of Interest

Compound Name: Hypnorm

Cat. No.: B1201082

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These application notes provide a comprehensive guide to the intraperitoneal (IP) injection of **Hypnorm®** (a combination of fentanyl citrate and fluanisone) in rats for anesthesia and neuroleptanalgesia. The protocols outlined below are intended for use in a research setting by trained professionals.

Introduction

Hypnorm is a neuroleptanalgesic agent widely used in laboratory animal medicine. It is a combination of a potent opioid analgesic, fentanyl, and a neuroleptic, fluanisone.^[1] This combination produces a state of sedation and analgesia, making it suitable for minor surgical procedures and diagnostic techniques where muscle relaxation is not a primary requirement.^[2] For procedures requiring muscle relaxation, **Hypnorm** is often used in conjunction with a benzodiazepine like diazepam or midazolam.^{[2][3]}

Quantitative Data Summary

The following tables summarize key quantitative data for the use of **Hypnorm** in rats via intraperitoneal injection.

Table 1: Recommended Dosages for Intraperitoneal Injection in Rats

Anesthetic Regimen	Components	Dosage	Recommended Use
Hypnorm Alone	Fentanyl Citrate	0.126 mg/kg	Sedation and minor procedures
Fluanisone	4 mg/kg		
Hypnorm with Diazepam	Fentanyl Citrate	0.095 mg/kg	Surgical anesthesia with muscle relaxation
Fluanisone	3 mg/kg		
Diazepam	2.5 mg/kg		
Hypnorm with Midazolam	Fentanyl Citrate	0.079 mg/kg	Surgical anesthesia with muscle relaxation
Fluanisone	2.5 mg/kg		
Midazolam	1.25 mg/kg		

Note: The **Hypnorm** with midazolam mixture is prepared by diluting both **Hypnorm** and midazolam (5 mg/ml) with an equal volume of Water for Injection before mixing them together. [\[2\]](#)

Table 2: Anesthetic Timelines and Physiological Effects

Parameter	Hypnorm Alone	Hypnorm with Benzodiazepine	Reference
Onset of Anesthesia	3-5 minutes	3-5 minutes	[4]
Duration of Sedation/Immobilization	30-60 minutes	30-60 minutes	[2]
Duration of Surgical Anesthesia	Not applicable	20-40 minutes	[5]
Recovery Time (Return of Righting Reflex)	Variable	55-149 minutes	[4]
Respiratory Rate	Normal: 70-110 breaths/min. A 50% drop can be normal during anesthesia.	Can cause respiratory depression. Monitor closely.	[6][7]

Experimental Protocols

Materials

- **Hypnorm®** solution for injection
- Diazepam or Midazolam solution for injection (if required)
- Sterile Water for Injection (for dilution)
- Sterile syringes (1 mL or 3 mL)
- Sterile needles (23-25 gauge)[8]
- 70% alcohol swabs
- Appropriate personal protective equipment (gloves, lab coat)

Animal Preparation and Restraint

- **Acclimation:** Allow newly arrived animals an acclimation period of at least 3 days before any procedure.[\[7\]](#)
- **Fasting:** Pre-anesthetic fasting is generally not necessary for rats. If required for specific experimental reasons, limit it to 2-3 hours as prolonged fasting can be detrimental due to their high metabolism. Water should not be restricted.[\[7\]](#)
- **Weighing:** Accurately weigh the rat to calculate the correct drug dosage.
- **Restraint:** Proper restraint is crucial for a successful and safe IP injection. The two-person technique is preferred.[\[8\]](#)
 - **Two-Person Technique:** One person restrains the rat by holding its head between the index and middle fingers (the "V" hold) without compressing the trachea. The other fingers are wrapped gently around the thorax. The other hand secures the rear feet and tail. The rat is held with its head tilted downwards.[\[8\]](#) The second person performs the injection.
 - **One-Person Technique:** The rat can be wrapped in a towel, leaving the abdomen exposed. The restrainer holds the rat in dorsal recumbency (on its back) with the head slightly lower than the body.[\[8\]](#)

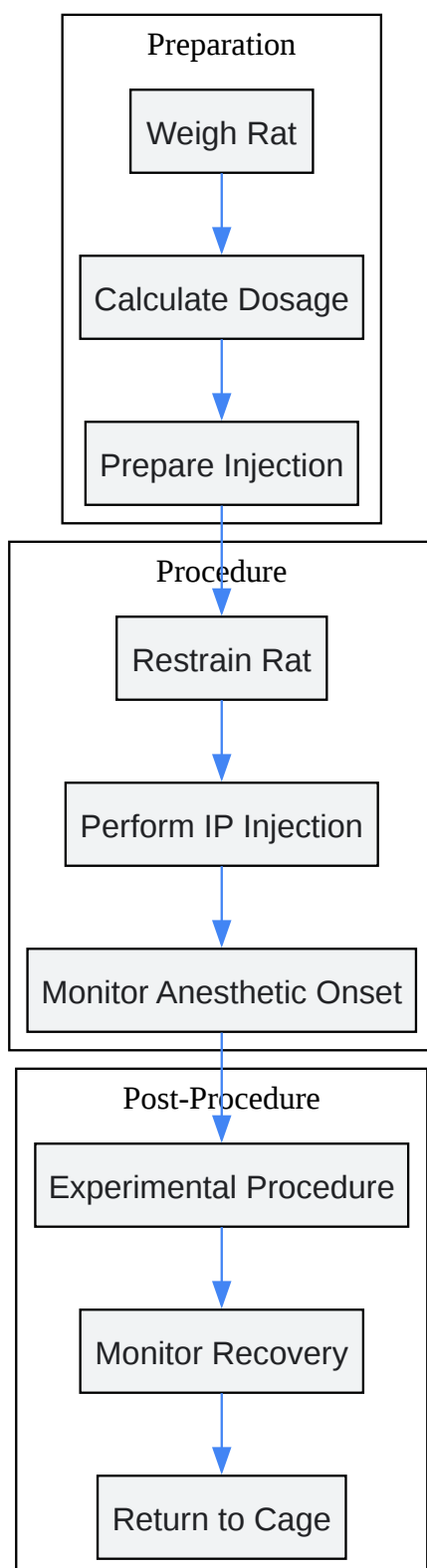
Intraperitoneal Injection Procedure

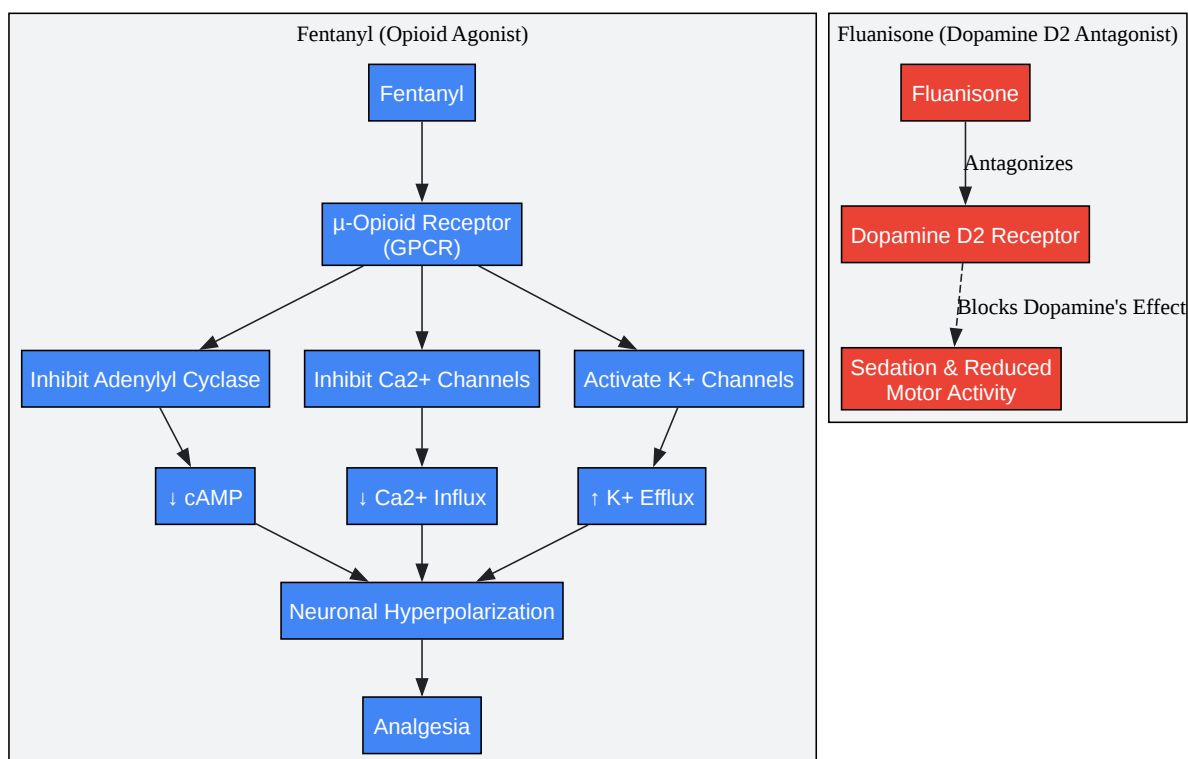
- **Injection Site Identification:** The recommended injection site is the lower right quadrant of the abdomen.[\[8\]](#)[\[9\]](#) This location helps to avoid puncturing the urinary bladder and the cecum, which is located on the left side.[\[9\]](#)[\[10\]](#)
- **Aseptic Technique:** While some sources suggest that skin sterilization with antiseptics may not be essential for IP injections, it is good practice to swab the injection site with a 70% alcohol swab.[\[9\]](#)[\[11\]](#)
- **Needle Insertion:** Insert the needle, with the bevel facing up, at a 30-45 degree angle to the abdominal wall.[\[8\]](#)[\[9\]](#) The needle should be directed towards the head of the animal.[\[12\]](#)
- **Aspiration:** Gently aspirate by pulling back on the syringe plunger. If any fluid (e.g., urine, blood, or intestinal contents) enters the syringe, withdraw the needle and reinject at a different site with a fresh, sterile needle and syringe.[\[9\]](#)[\[10\]](#)

- Injection: If aspiration is negative, inject the solution smoothly.
- Withdrawal: Withdraw the needle at the same angle it was inserted.
- Post-Injection Monitoring:
 - Monitor the animal for the onset of anesthesia by checking for the loss of the righting reflex and the pedal withdrawal reflex (pinching a toe).[\[6\]](#)
 - Continuously monitor the rat's respiratory rate.[\[6\]](#)
 - To prevent corneal drying during anesthesia, apply a sterile ophthalmic ointment to the eyes.[\[7\]](#)
 - Maintain the animal's body temperature, as small mammals are prone to hypothermia during anesthesia.[\[2\]](#)

Visualizations

Experimental Workflow





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